

"physical and chemical properties of 7-Nitro-1,2,3,4-tetrahydroquinoline"

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Compound of Interest

Compound Name: 7-Nitro-1,2,3,4-tetrahydroquinoline

Cat. No.: B1295683

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A Comprehensive Technical Guide to 7-Nitro-1,2,3,4-tetrahydroquinoline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical and chemical properties of **7-Nitro-1,2,3,4-tetrahydroquinoline**, a key intermediate in pharmaceutical research. The information is compiled from various scientific sources to support research and development activities.

Physical Properties

7-Nitro-1,2,3,4-tetrahydroquinoline is a solid crystalline substance at room temperature.^[1] Its key physical properties are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₀ N ₂ O ₂	[1] [2] [3] [4]
Molecular Weight	178.19 g/mol	[1] [2] [3] [4]
Appearance	Pale yellow to off-white or orange crystalline powder. [1]	[1]
Melting Point	60.0 to 65.0 °C	
Solubility	Sparingly soluble in water. [1]	[1]
CAS Number	30450-62-5	[1] [2] [3] [4] [5]

Chemical Properties

The chemical behavior of **7-Nitro-1,2,3,4-tetrahydroquinoline** is primarily defined by its molecular structure, which consists of a tetrahydroquinoline core with a nitro group at the 7-position.[\[1\]](#)

- **Structure and Reactivity:** The presence of the nitro group, a strong electron-withdrawing group, on the aromatic ring influences the electron density and reactivity of the molecule. The tetrahydroquinoline scaffold itself is a prevalent core structure in many biologically active compounds and natural products.[\[6\]](#) This compound serves as a valuable intermediate in the synthesis of more complex bioactive molecules, including potential antipsychotic and antihypertensive agents.[\[1\]](#) It can be used to prepare 7-Aminoquinoline and 7-Nitroquinoline.[\[3\]](#)[\[5\]](#)
- **Stability and Storage:** It should be stored at ambient temperatures in a cool, dark place, away from incompatible materials such as oxidizing agents.[\[7\]](#)

Spectral Data

While specific spectral data such as ¹H NMR, ¹³C NMR, IR, and mass spectrometry are mentioned to be available in various chemical databases, the detailed spectra are not provided in the publicly available search results. Researchers are advised to consult dedicated spectral databases or perform their own analyses for detailed characterization. ChemicalBook is a potential source for such spectral data.[\[8\]](#)

Experimental Protocols

Synthesis of 7-Nitro-1,2,3,4-tetrahydroquinoline

A common and documented method for the synthesis of **7-Nitro-1,2,3,4-tetrahydroquinoline** is through the nitration of 1,2,3,4-tetrahydroquinoline.[1][3][5]

Materials:

- 1,2,3,4-tetrahydroquinoline
- Concentrated sulfuric acid
- Nitric acid (99.5%)
- Ice
- Sodium carbonate
- Dichloromethane
- Magnesium sulfate

Procedure:

- Cool 30.00 mL of concentrated sulfuric acid to -10°C in an ice/salt bath.
- Simultaneously add 10.60 g (75.60 mmol) of 1,2,3,4-tetrahydroquinoline and a solution of 4.80 g (75.60 mmol) of nitric acid in 15.00 mL of sulfuric acid over a period of 1 hour. It is crucial to maintain the reaction temperature below 10°C during the addition.[3][5]
- Stir the reaction mixture for 2.5 hours at -5°C.[3][5]
- Pour the mixture over ice and neutralize it with sodium carbonate until a pH of 8-9 is reached.[3][5]
- Filter the resulting solid and wash it with water.
- Dissolve the solid in dichloromethane.

- Wash the organic phase with water, dry it over magnesium sulfate, and evaporate the solvent to yield **7-Nitro-1,2,3,4-tetrahydroquinoline**.[\[3\]](#)[\[5\]](#)

This protocol typically yields the product as a viscous brown oil with a purity of around 84-85%.
[\[3\]](#)[\[5\]](#)

Safety and Handling

7-Nitro-1,2,3,4-tetrahydroquinoline is associated with several hazards and requires careful handling in a laboratory setting.

Hazard Category	Hazard Statement	Precautionary Statement	Source(s)
Skin Irritation	H315: Causes skin irritation	P280: Wear protective gloves/protective clothing. P302 + P352: IF ON SKIN: Wash with plenty of soap and water. P332 + P313: If skin irritation occurs: Get medical advice/attention.	[7][9]
Eye Irritation	H319: Causes serious eye irritation	P280: Wear eye protection/face protection. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337 + P313: If eye irritation persists: Get medical advice/attention.	[7][9]
Respiratory Irritation	H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P312: Call a POISON CENTER	[9]

or doctor if you feel unwell.

Acute Oral Toxicity

H301: Toxic if swallowed

P301 + P310: IF

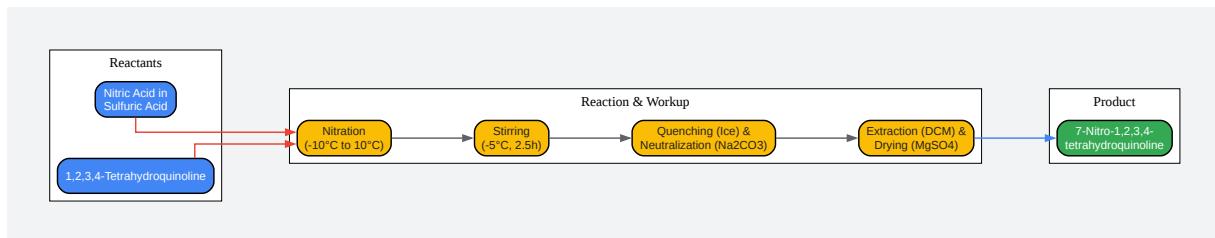
SWALLOWED:

Immediately call a POISON CENTER or doctor.

Personal protective equipment, including gloves, goggles, and appropriate respiratory protection, should be used when handling this compound.^[9] Work should be conducted in a well-ventilated area.^[9]

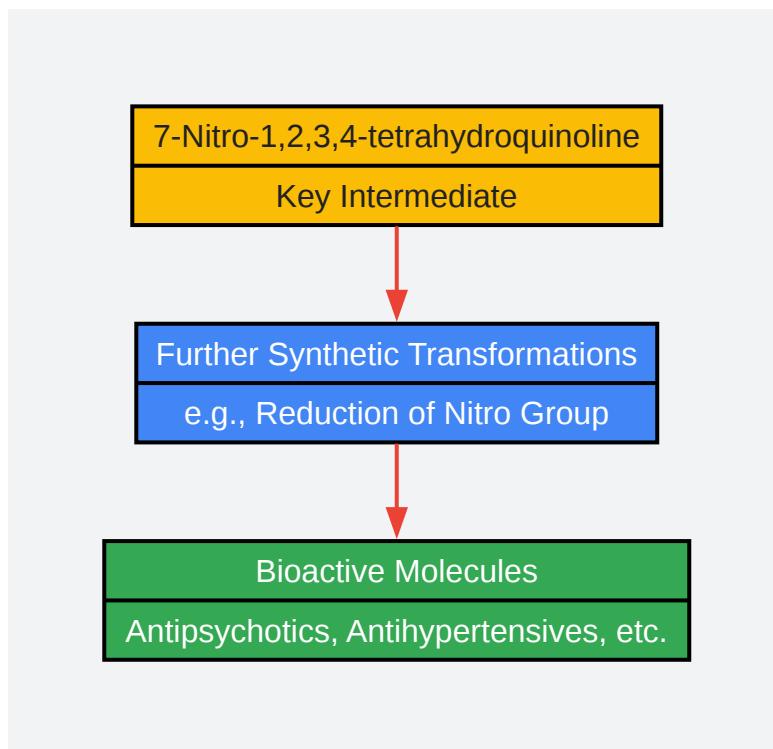
Visualizations

The following diagrams illustrate the synthesis workflow and the role of **7-Nitro-1,2,3,4-tetrahydroquinoline** as a chemical intermediate.



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Caption: Workflow for the synthesis of **7-Nitro-1,2,3,4-tetrahydroquinoline**.



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Caption: Role as an intermediate in the synthesis of bioactive compounds.

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